

# AZ876 stability in solution and storage

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## Compound of Interest

Compound Name: AZ876

Cat. No.: B1665899

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## AZ876 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **AZ876**.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **AZ876**?

A1: Solid **AZ876** should be stored at -20°C. Under these conditions, it is stable for at least three years.[1]

Q2: How should I store stock solutions of **AZ876**?

A2: The storage of stock solutions depends on the solvent and temperature. For optimal stability, it is recommended to aliquot the stock solution after preparation to avoid repeated freeze-thaw cycles.[2]

- In DMSO at -80°C: Stable for up to 2 years.[3]
- In DMSO at -20°C: Stable for up to 1 year.[3] Some sources suggest a shorter stability of 1 month at -20°C, so it is best to use it within this timeframe if possible.[1][4]

Q3: What are the recommended solvents for dissolving **AZ876**?

A3: **AZ876** is soluble in the following solvents at the specified concentrations:

Solvent	Concentration
DMSO	up to 88 mg/mL (200.19 mM)[1]
DMF	30 mg/mL[5]
Ethanol	1 mg/mL[5]

It is important to use fresh, moisture-free DMSO, as its moisture-absorbing nature can reduce the solubility of **AZ876**.[\[1\]](#)

Q4: How do I prepare a working solution of **AZ876** for in vivo experiments?

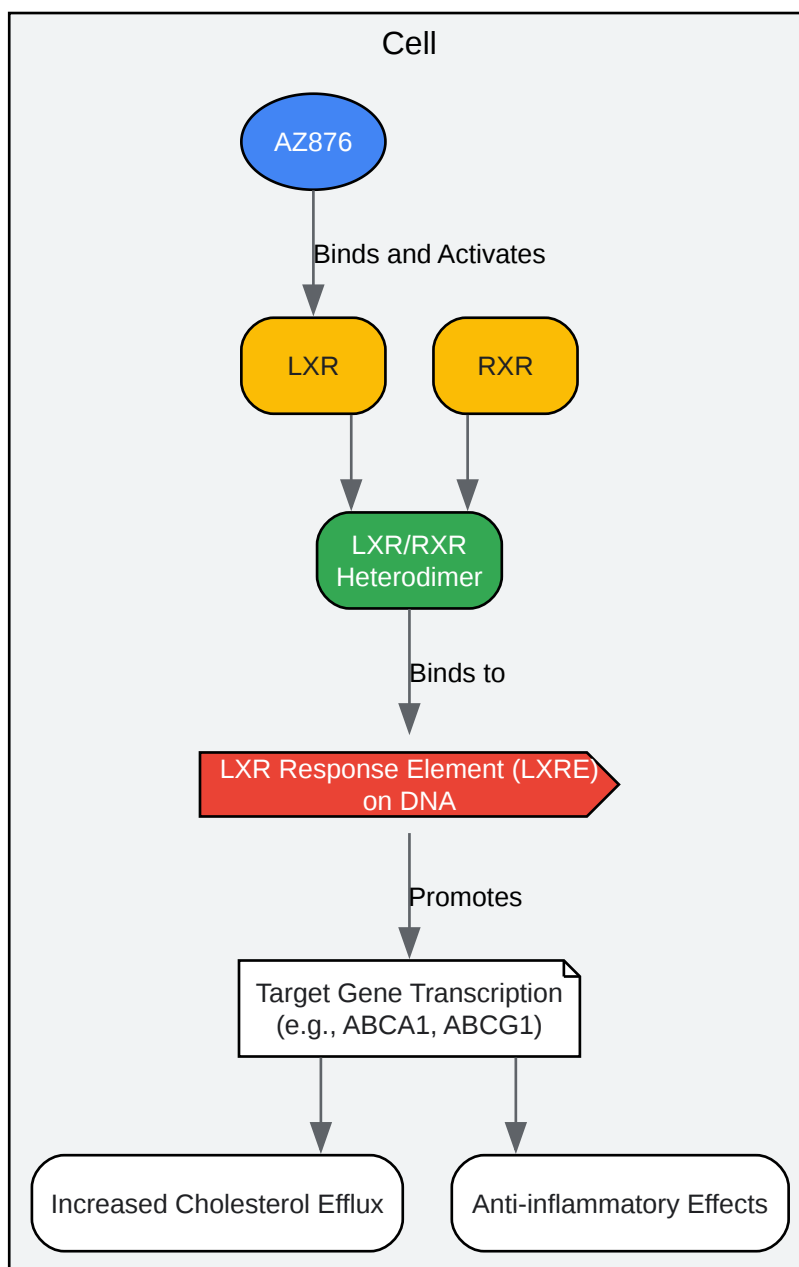
A4: A common method for preparing a suspension of **AZ876** for oral administration involves the use of DMSO, PEG300, Tween80, and ddH<sub>2</sub>O. For example, to prepare a 1 mL working solution, you can follow these steps:

- Add 50 µL of an 88 mg/mL stock solution in DMSO to 400 µL of PEG300 and mix until clear.
- Add 50 µL of Tween80 to the mixture and mix until clear.
- Add 500 µL of ddH<sub>2</sub>O to bring the final volume to 1 mL.

This mixed solution should be used immediately for the best results.[\[1\]](#) Another protocol for oral and intraperitoneal injection involves preparing a 2.5 mg/mL suspended solution by adding 100 µL of a 25.0 mg/mL DMSO stock solution to 900 µL of 20% SBE-β-CD in saline.[\[6\]](#)

Q5: What is the mechanism of action of **AZ876**?

A5: **AZ876** is a potent and selective agonist of the Liver X Receptors (LXRα and LXRβ).[\[6\]](#) LXRs are nuclear receptors that play a key role in regulating cholesterol metabolism, inflammation, and immunity.[\[7\]](#) Upon activation by an agonist like **AZ876**, LXRs form a heterodimer with the Retinoid X Receptor (RXR) and bind to LXR Response Elements (LXREs) on the DNA, leading to the transcription of target genes.



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### LXR Signaling Pathway Activation by AZ876

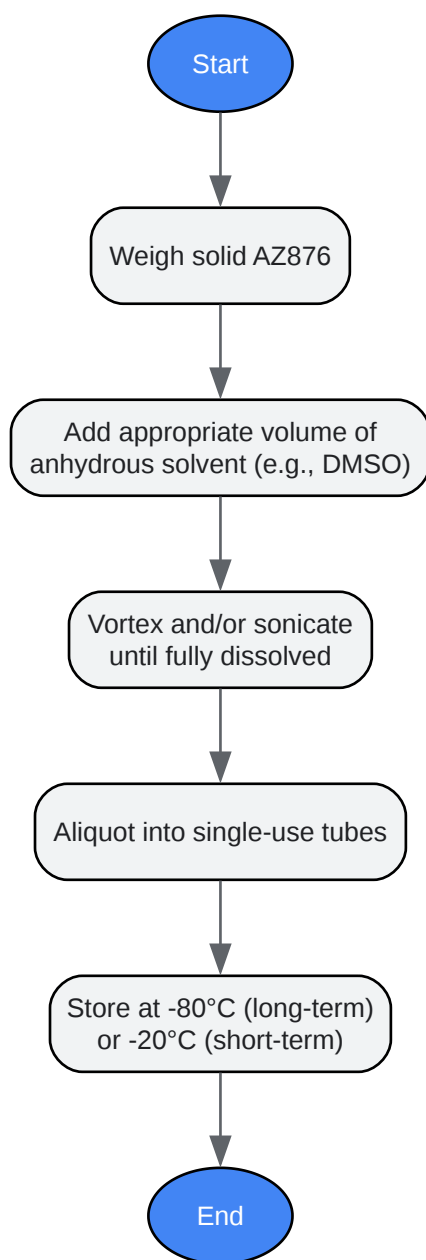
## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of AZ876 in stock solution	- Solvent has absorbed moisture (especially DMSO).- Exceeded solubility limit.- Improper storage.	- Use fresh, anhydrous DMSO. [1]- Ensure the concentration is within the solubility limits.- Store stock solutions at -80°C for long-term storage and -20°C for short-term, and avoid repeated freeze-thaw cycles. [1][3]
Precipitation of AZ876 when preparing working solution	- Rapid addition of aqueous buffer to a concentrated organic stock solution.- Low temperature of the solution.	- Add the aqueous solution slowly while vortexing.- Gently warm the solution to 37°C and use sonication to aid dissolution.[2]
Inconsistent experimental results	- Degradation of AZ876 due to improper storage or handling.- Inaccurate concentration of the stock solution.	- Prepare fresh stock solutions and aliquot for single use.- Verify the stability of the stock solution based on the storage conditions and duration.- Recalculate the concentration and ensure accurate pipetting.

## Experimental Protocols

### Preparation of AZ876 Stock Solution

This workflow outlines the general steps for preparing a stock solution of **AZ876**.



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### Workflow for AZ876 Stock Solution Preparation

## In Vitro Assay Example

For an in vitro assay using HL-1 cardiomyocytes, **AZ876** has been shown to induce the expression of LXR target genes at a concentration of 10 nM for 6-48 hours.[6]

- Cell Culture: Culture HL-1 cardiomyocytes according to standard protocols.

- Preparation of Working Solution:
  - Thaw a frozen aliquot of **AZ876** stock solution (e.g., 10 mM in DMSO).
  - Perform serial dilutions in cell culture medium to achieve the final desired concentration of 10 nM. It is crucial to add the stock solution to the medium slowly and mix thoroughly to avoid precipitation.
- Treatment: Replace the existing cell culture medium with the medium containing **AZ876**.
- Incubation: Incubate the cells for the desired time period (e.g., 6, 24, or 48 hours).
- Analysis: After incubation, cells can be harvested for downstream analysis, such as qRT-PCR to measure the expression of LXR target genes (e.g., SCD2, ELOVL5, FADS2).[6]

## Stability and Storage Summary

Form	Solvent	Storage Temperature	Stability
Solid	N/A	-20°C	≥ 4 years[5]
Stock Solution	DMSO	-80°C	up to 2 years[3]
Stock Solution	DMSO	-20°C	up to 1 year[3] (some sources suggest 1 month[1][4])

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